

Tribenuron-Methyl Tank-Mixing Compatibility: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tribenuron*

Cat. No.: *B104746*

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These application notes provide a comprehensive overview of the tank-mixing compatibility of **tribenuron**-methyl, a sulfonylurea herbicide, with other herbicides. The following sections detail experimental protocols for assessing compatibility and present quantitative data on the efficacy and crop safety of various tank-mix combinations. This information is intended to guide researchers in developing effective and safe weed management strategies.

Introduction

Tribenuron-methyl is a selective, post-emergence herbicide widely used for the control of broadleaf weeds in cereal crops.^{[1][2]} It functions by inhibiting acetolactate synthase (ALS), an enzyme essential for the biosynthesis of branched-chain amino acids in plants.^[1] To broaden the spectrum of weed control and manage herbicide resistance, **tribenuron**-methyl is often tank-mixed with other herbicides.^{[1][3]} However, the combination of different herbicide chemistries can lead to various interactions, including synergism, antagonism, or additive effects, which can impact both weed control efficacy and crop safety. These notes provide protocols and data to inform the rational design of **tribenuron**-methyl tank-mixes.

Data on Tank-Mixing Compatibility of Tribenuron-Methyl

The following tables summarize quantitative data from field and pot studies on the tank-mixing of **tribenuron-methyl** with various herbicides for the control of broadleaf and grassy weeds in wheat.

Table 1: Efficacy of **Tribenuron-Methyl** Tank-Mixes on Broadleaf Weed Control in Wheat

Tank-Mix Partner	on-methyl Partner Rate (g/ha)	Rate (g/ha)	Target Weed(s)	Weed Control (%)	Crop (Wheat) Yield (kg/ha)	Interaction Type	Reference
Carfentrazone-ethyl	15	20	Chenopodium album, Rumex dentatus, Convolvulus arvensis	Improved control of M. indica by 15-25%	-	Additive/Synergistic	
2,4-D Ester	15	250	Melilotus indica	Improved control by 15-25%	-	Additive/Synergistic	
Metsulfuron-methyl	15	4	Melilotus indica	Improved control by 15-25%	-	Additive/Synergistic	
Clodinafo p-propargyl	15	60	Broadleaf & Grassy Weeds	-	Highest Yield Attributes	Additive	
Pinoxaden	15	45	Broadleaf & Grassy Weeds	-	Highest Yield Attributes	Additive	
Glyphosate	-	-	General Broadleaf Weeds	Enhanced knockdown and control	-	Synergistic	

Table 2: Crop Safety of **Tribenuron-Methyl** Tank-Mixes in Wheat

Tank-Mix Partner	Tribenuron-methyl Rate (g/ha)	Partner Rate (g/ha)	Crop Injury Symptoms	Impact on Wheat Growth	Reference
Carfentrazone-ethyl	15	20	Temporary leaf spotting, not visible 3 weeks after treatment	No adverse effect	
Metsulfuron-methyl	15	4	No injury symptoms	No adverse effect	
2,4-D	15	-	No injury symptoms	No adverse effect	
Clodinafop-propargyl	15	60	No injury symptoms	No adverse effect	
Pinoxaden	15	45	No injury symptoms	No adverse effect	
Mesosulfuron + Iodosulfuron (Atlantis)	-	21.6	Phytotoxic, checked plant growth	Significant reduction	

Experimental Protocols

This section outlines detailed methodologies for conducting experiments to evaluate the tank-mixing compatibility of **tribenuron-methyl**.

Protocol for Evaluating Weed Control Efficacy and Crop Phytotoxicity

This protocol describes a field experiment to assess the biological interaction of **tribenuron-methyl** tank-mixes.

Objective: To determine the efficacy and potential phytotoxicity of **tribenuron-methyl** when tank-mixed with other herbicides on target weeds and the crop.

Materials:

- Certified seeds of the desired crop (e.g., wheat, *Triticum aestivum* L.)
- **Tribenuron-methyl** formulation (e.g., 75% WDG)
- Tank-mix partner herbicide(s)
- Non-ionic surfactant
- Calibrated research plot sprayer
- Personal Protective Equipment (PPE)
- Data collection tools (e.g., quadrats, biomass scales, notebooks)

Experimental Design:

- The experiment should be laid out in a Randomized Complete Block Design (RCBD) with at least three replications.
- Plot size should be adequate for representative sampling (e.g., 5m x 3m).
- Treatments should include:
 - Untreated weedy check
 - Hand-weeded check
 - **Tribenuron-methyl** applied alone at different rates
 - Tank-mix partner herbicide(s) applied alone
 - Tank-mix combinations of **tribenuron-methyl** and partner herbicide(s) at various rates.

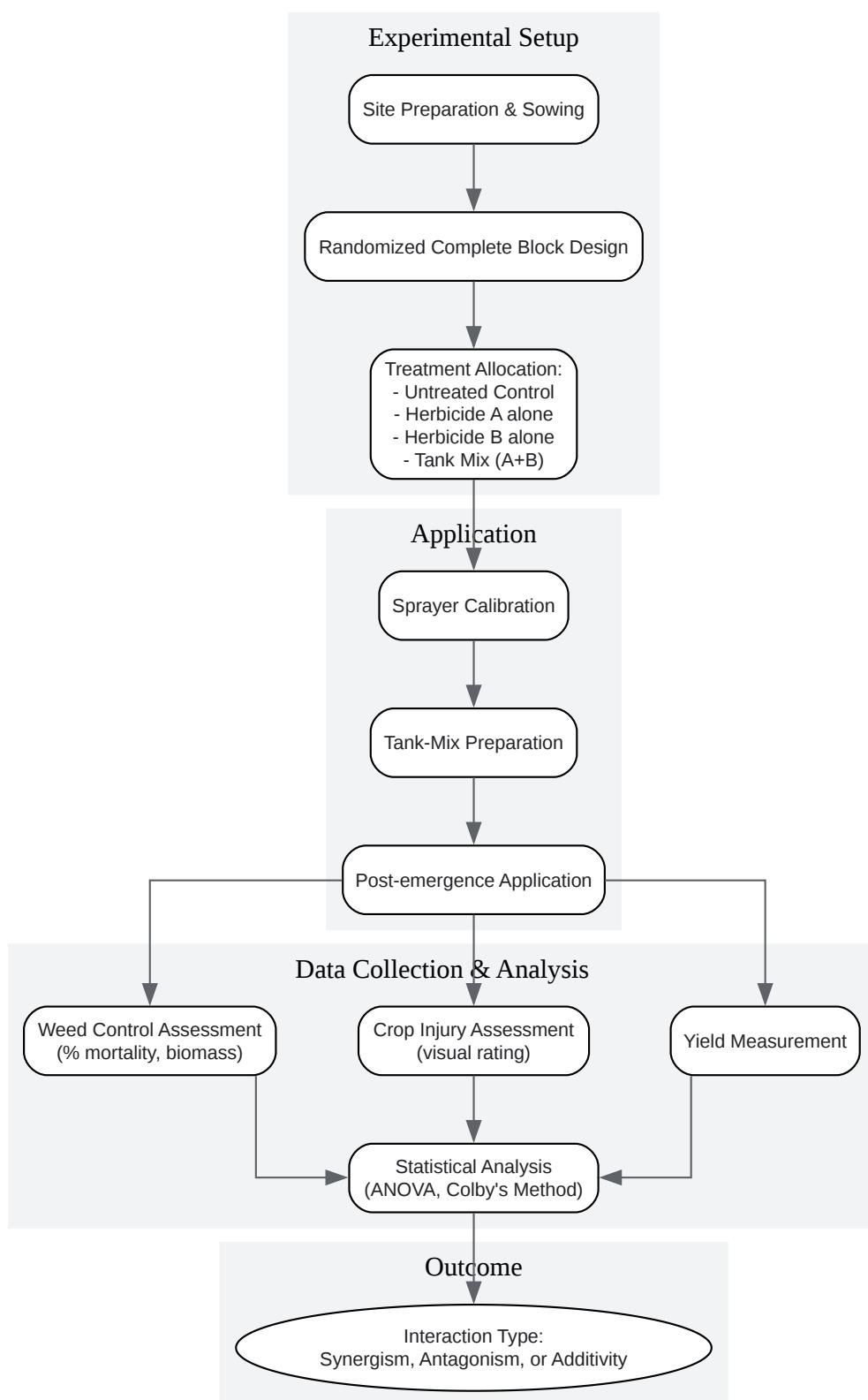
Procedure:

- Site Preparation: Prepare the experimental field to ensure uniform seedbed and weed pressure.
- Sowing: Sow the crop at the recommended seed rate and depth.
- Herbicide Application:
 - Apply herbicides post-emergence at the appropriate crop and weed growth stage (e.g., 40-43 days after sowing for wheat).
 - Calibrate the sprayer to deliver a constant and uniform spray volume (e.g., 200-400 L/ha).
 - Prepare the spray solution by partially filling the tank with water, adding the required amount of **tribenuron**-methyl, agitating, and then adding the tank-mix partner and surfactant. Maintain continuous agitation.
- Data Collection:
 - Weed Density and Biomass: At specified intervals (e.g., 3 and 6 weeks after treatment), record the density and dry weight of individual weed species within randomly placed quadrats in each plot.
 - Crop Injury: Visually assess crop phytotoxicity at regular intervals using a 0-100% scale (0 = no injury, 100 = complete crop death).
 - Crop Growth Parameters: Measure plant height, number of tillers per plant, etc.
 - Yield and Yield Components: At maturity, harvest the crop from a designated area within each plot to determine grain yield, thousand-grain weight, etc.

Data Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use Colby's method to determine the nature of the interaction (synergistic, antagonistic, or additive). The expected response (E) for a mixture is calculated as: $E = (X + Y) - (XY/100)$ Where X is the percent inhibition by herbicide A at rate p, and Y is the percent inhibition by herbicide B at rate q.

- If the observed response is greater than E, the interaction is synergistic.
- If the observed response is less than E, the interaction is antagonistic.
- If the observed response is equal to E, the interaction is additive.

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Caption: Workflow for evaluating herbicide tank-mix compatibility.

Protocol for Preparing Tank-Mix Solutions (Jar Test)

Before large-scale mixing, a jar test is crucial to determine the physical compatibility of the tank-mix partners.

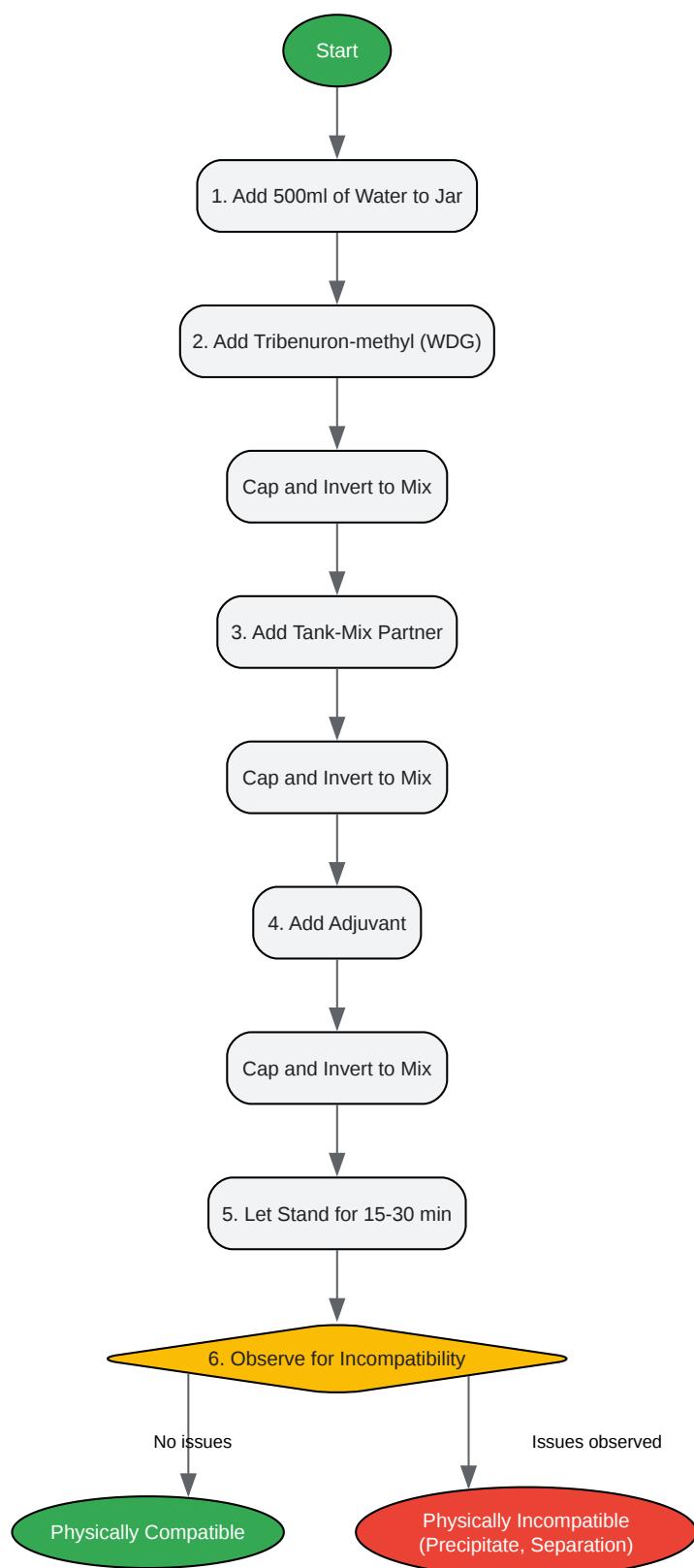
Objective: To assess the physical compatibility of **tribenuron-methyl** with other herbicide formulations and adjuvants.

Materials:

- A clear glass jar with a lid (1-liter capacity)
- Water from the intended spray source
- **Tribenuron-methyl** formulation
- Tank-mix partner herbicide(s)
- Adjuvant(s)
- Pipettes or measuring cylinders

Procedure:

- Add 500 ml of water to the jar.
- Add the components in the correct mixing order (generally, wettable powders, water-dispersible granules like **tribenuron-methyl**, then suspension concentrates, and finally emulsifiable concentrates). Adjuvants are typically added last.
- After adding each component, cap the jar and invert it 10-15 times to ensure thorough mixing.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as the formation of precipitates, flakes, gels, or separation into layers.
- If any of these signs appear, the mixture is physically incompatible and should not be tank-mixed.

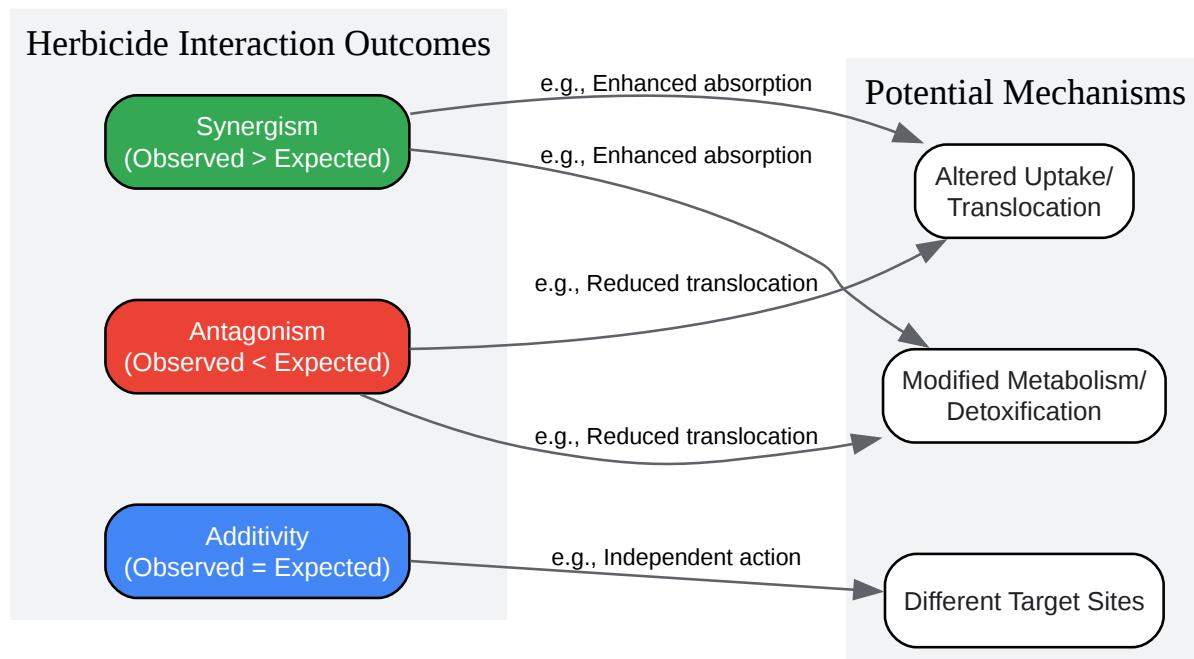
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Caption: Protocol for conducting a jar test for physical compatibility.

Mechanisms of Interaction and Signaling Pathways

Tribenuron-methyl belongs to the Group B herbicides, which inhibit the acetolactate synthase (ALS) enzyme. The interaction with other herbicides can occur at various levels, including absorption, translocation, and metabolism within the plant.

- Antagonism: This can occur when a tank-mix partner interferes with the uptake or translocation of **tribenuron-methyl**, or when it induces a stress response in the weed that reduces the efficacy of the ALS inhibitor. For instance, antagonism has been observed when some ALS inhibitors are mixed with ACCase inhibitors.
- Synergism: This may happen if a partner herbicide facilitates the uptake of **tribenuron-methyl** or inhibits its detoxification in the weed. The addition of glyphosate can enhance the overall weed knockdown.
- Additive Effect: This is the most common interaction, where the combined effect of the herbicides is equal to the sum of their individual effects.



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Caption: Types and mechanisms of herbicide interactions.

Conclusion

Tank-mixing **tribenuron-methyl** with other herbicides can be an effective strategy to broaden the weed control spectrum and manage resistance. However, the potential for antagonistic or synergistic interactions, as well as crop injury, necessitates careful evaluation. The protocols and data presented in these notes provide a framework for conducting such evaluations. It is crucial to always perform a jar test for physical compatibility before tank-mixing and to conduct small-scale field trials to confirm biological efficacy and crop safety under local conditions. The addition of a non-ionic surfactant is generally recommended to enhance the performance of **tribenuron-methyl**.

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